

Comprehensive Physicochemical Profiling and Synthetic Utility of (2-Chloro-4-nitrophenyl)methanamine

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Compound of Interest

Compound Name: (2-Chloro-4-nitrophenyl)methanamine

Cat. No.: B11752051

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Executive Summary

(2-Chloro-4-nitrophenyl)methanamine (CAS 89729-54-4), frequently referred to as 2-chloro-4-nitrobenzylamine, is a highly versatile bifunctional building block utilized extensively in medicinal chemistry and Active Pharmaceutical Ingredient (API) synthesis. Featuring a reactive primary amine, a strongly electron-withdrawing nitro group, and an ortho-chloro substituent, this molecule presents unique physicochemical properties that dictate its behavior in both analytical characterization and synthetic workflows. This technical guide provides an in-depth analysis of its physical properties—specifically melting and boiling points—and outlines robust, self-validating protocols for their empirical determination.

Structural and Electronic Causality of Physical Properties

The physical properties of **(2-Chloro-4-nitrophenyl)methanamine** are fundamentally governed by its intermolecular forces, which are heavily influenced by its specific substitution

pattern:

- **Hydrogen Bonding:** The primary amine (-NH₂) acts as both a hydrogen bond donor and acceptor, creating a strong intermolecular network that significantly elevates the boiling point compared to non-aminated analogs.
- **Dipole-Dipole Interactions:** The para-nitro group (-NO₂) introduces a strong permanent dipole. This electron-withdrawing group decreases the electron density on the aromatic ring, which in turn affects the basicity of the amine and enhances intermolecular electrostatic interactions.
- **Steric and Crystal Packing Effects:** The ortho-chloro substituent introduces steric bulk and polarizability. In the solid state, this disrupts optimal planar stacking but adds van der Waals interactions, resulting in a moderate melting point for the free base. When converted to its hydrochloride salt (CAS 1135056-86-8)[\[1\]](#), the formation of a rigid ionic lattice drastically increases the melting point to over 200 °C.

Quantitative Physical Properties

Due to the compound's thermal sensitivity at elevated temperatures, empirical boiling points are often determined under reduced pressure or derived computationally to prevent degradation. The table below summarizes the consensus physicochemical data, including standard predictive models used in early-stage pharmaceutical development.

Property	Value	Method / Condition
Molecular Formula	C ₇ H ₇ ClN ₂ O ₂	N/A
Molecular Weight	186.60 g/mol	N/A
Melting Point (Free Base)	65 °C – 75 °C	Predicted / Typical Range
Melting Point (HCl Salt)	> 200 °C	Empirical [1]
Boiling Point	~ 327.5 °C	Predicted at 760 mmHg
Density	~ 1.45 g/cm ³	Predicted
Flash Point	~ 151.9 °C	Closed Cup (Predicted)

Rigorous Analytical Methodologies

To ensure trustworthiness and reproducibility, the determination of melting and boiling points must follow self-validating protocols. The following methodologies are designed to mitigate thermal degradation while providing high-accuracy measurements.

Protocol 1: Capillary Melting Point Determination (Free Base & HCl Salt)

This protocol utilizes a digital melting point apparatus equipped with a camera for precise meniscus observation.

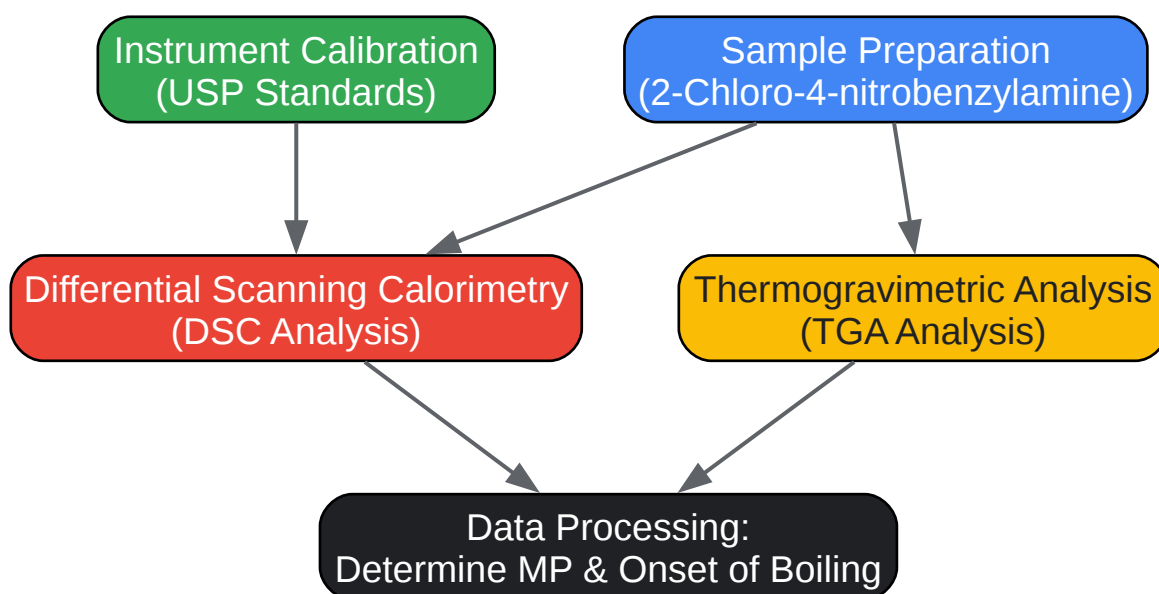
- **System Calibration (Self-Validation):** Calibrate the instrument using USP-grade reference standards. For the free base, use Vanillin (MP 81-83 °C). For the HCl salt, use Caffeine (MP 235-238 °C). This step validates thermocouple accuracy before sample testing.
- **Sample Preparation:** Triturate 2-3 mg of **(2-Chloro-4-nitrophenyl)methanamine** in an agate mortar to ensure a uniform, fine particle size, which is critical for even heat distribution. Pack the powder into a glass capillary tube to a depth of precisely 2-3 mm.
- **Thermal Ramping:** Insert the capillary into the heating block. Apply a rapid heating rate (10 °C/min) until the temperature reaches exactly 10 °C below the expected melting point.
- **Measurement:** Reduce the ramp rate to 1 °C/min. Record the onset temperature (first sign of liquid formation/meniscus) and the clear point (complete liquefaction). The slow ramp rate ensures thermal equilibrium between the heating block and the sample.

Protocol 2: Boiling Point and Thermal Stability via DSC/TGA

Because nitroaromatics can decompose exothermically before or during boiling, Differential Scanning Calorimetry (DSC) coupled with Thermogravimetric Analysis (TGA) is the gold standard for determining the boiling point safely.

- **TGA Setup:** Load 5 mg of the sample into an alumina crucible. Purge the furnace with inert Nitrogen gas (50 mL/min) to prevent oxidative degradation during heating.

- Heating Program: Heat the sample from 25 °C to 400 °C at a highly controlled rate of 10 °C/min.
- Data Analysis: Monitor the TGA curve for mass loss. A sharp endothermic peak on the DSC without immediate mass loss indicates melting. A subsequent endothermic baseline shift accompanied by rapid mass loss on the TGA indicates boiling. If the DSC shows a sharp exothermic peak, it signifies decomposition (common for nitro compounds near 300 °C), meaning the theoretical atmospheric boiling point cannot be reached without molecular degradation.



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Workflow for determining melting and boiling points using DSC and TGA.

Synthetic Utility in Drug Development

(2-Chloro-4-nitrophenyl)methanamine is a highly sought-after precursor in the synthesis of complex heterocyclic enzyme modulators and biologically active compounds.

- Cross-Coupling and Functionalization: The primary amine can be readily converted into hydrazines or coupled with boronic acids[2]. The ortho-chloro group provides an excellent handle for subsequent transition metal-catalyzed cross-coupling reactions (e.g., Palladium-catalyzed C-N cross-coupling or direct C-H amination)[3].

- Nitro Reduction: The para-nitro group can be selectively reduced to an aniline derivative using catalytic hydrogenation (e.g., Pd/C in a continuous flow reactor) or via chemical reductants like Iron/HCl or Tin(II) chloride[2],[3]. This yields a diamine intermediate, which is a critical building block for synthesizing complex heterocyclic scaffolds such as pyrazoles, benzothiazoles, and quinolines[2],[3].



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Synthetic utility of 2-chloro-4-nitrobenzylamine in API scaffold generation.

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